

# In-Depth Technical Guide: Safety and Handling of CAS 64987-03-7

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## Compound of Interest

Compound Name: Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate

Cat. No.: B048816

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Chemical Identity: **Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate**

CAS Number: 64987-03-7

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the material you are handling and adhere to all institutional and regulatory safety guidelines.

## Executive Summary

**Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate** (CAS 64987-03-7) is a key intermediate in the synthesis of the third-generation cephalosporin antibiotic, Cefixime.<sup>[1][2][3]</sup> While essential for this pharmaceutical manufacturing process, the compound presents several health and safety hazards that necessitate careful handling and adherence to stringent safety protocols. This guide provides a comprehensive overview of the known hazards, recommended handling procedures, and emergency responses associated with this compound.

## Hazard Identification and Classification

The primary hazards associated with **Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate** are related to its irritant properties and acute toxicity if ingested.

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4][5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4]

## Hazard Pictograms

 Exclamation Mark

Signal Word: Warning[5]

## Toxicological Information

Detailed toxicological studies for **Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate** are not widely available in the public domain. The hazard classifications are based on data from suppliers and regulatory submissions. As a thiazole-containing compound, it is part of a class of chemicals that can sometimes be associated with the formation of reactive metabolites, which may lead to toxicity.[6] One study on other oxothiazole derivatives indicated the potential for liver toxicity at high doses in animal models.[7] However, no specific data is available for CAS 64987-03-7.

## Experimental Protocols and Handling Procedures

Adherence to proper laboratory technique is crucial when working with this compound. The following protocols are based on standard best practices for handling hazardous chemicals.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield (European standard - EN 166). <a href="#">[4]</a>
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
Body Protection	Laboratory coat, long-sleeved shirt, and trousers.
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. For large quantities or in case of insufficient ventilation, use a NIOSH-approved respirator with an appropriate cartridge.

## Engineering Controls

Control Type	Description
Ventilation	Work in a well-ventilated area, preferably in a chemical fume hood.
Safety Equipment	Ensure an eyewash station and safety shower are readily accessible. <a href="#">[4]</a>

## General Handling Protocol

- Preparation:
  - Read and understand the Safety Data Sheet (SDS) before starting work.
  - Ensure all necessary PPE is available and in good condition.

- Prepare your work area in a chemical fume hood.
- Have spill control materials readily available.
- Handling:
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[4\]](#)
  - Avoid contact with skin and eyes.[\[4\]](#)
  - Do not eat, drink, or smoke in the handling area.
  - Use non-sparking tools to prevent electrostatic discharge.
  - Keep the container tightly closed when not in use.
- Post-Handling:
  - Wash hands thoroughly after handling.
  - Remove and wash contaminated clothing before reuse.
  - Clean the work area and properly dispose of any waste.

## First Aid Measures

In case of exposure, follow these first-aid guidelines and seek medical attention.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell.[4] Rinse mouth with water. Do not induce vomiting.
If on Skin	Wash with plenty of soap and water.[4] If skin irritation occurs, get medical advice/attention.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] If eye irritation persists, get medical advice/attention.
If Inhaled	Move the person into fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

## Storage and Disposal

### Storage

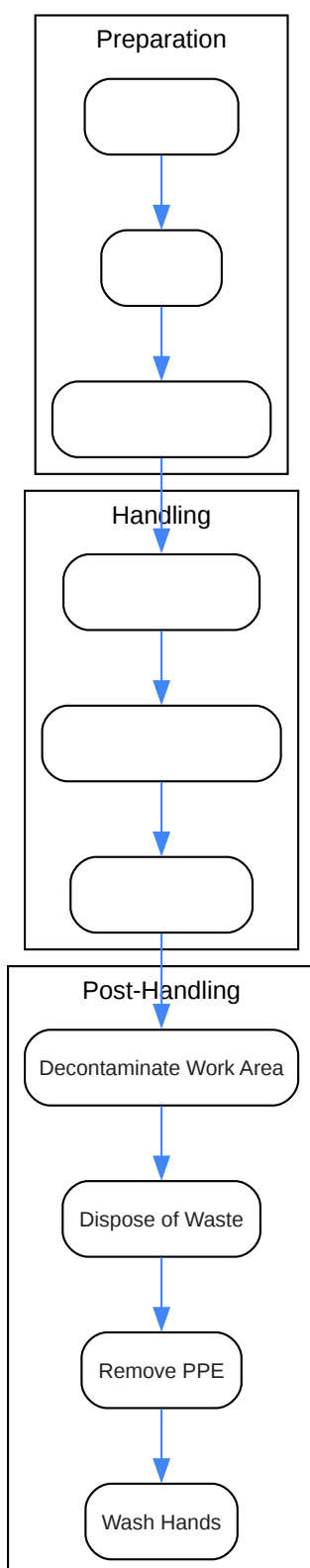
- Store in a dry, cool, and well-ventilated place.[4]
- Keep the container tightly closed.
- Recommended storage temperature is between 2-8°C.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[4]

### Disposal

Dispose of this chemical and its container in accordance with all local, regional, national, and international regulations. Do not allow it to enter the environment.

## Diagrams

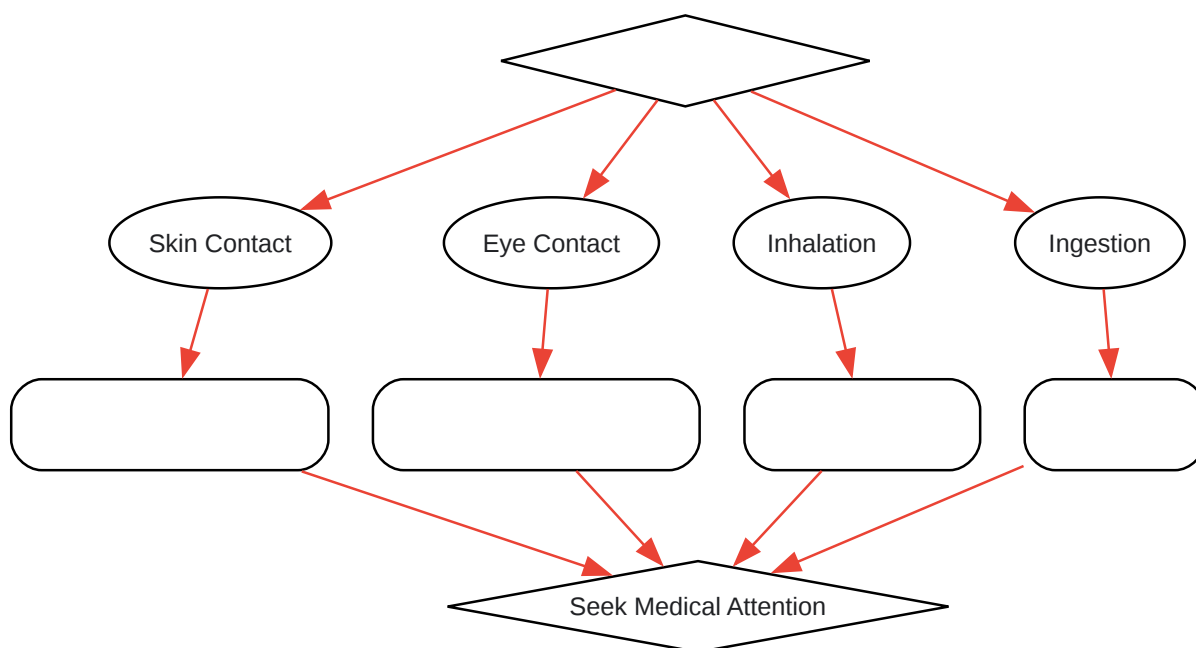
### Experimental Workflow for Safe Handling



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Caption: A flowchart outlining the safe handling workflow for CAS 64987-03-7.

## Emergency Response Logic



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Caption: A decision tree for first aid response to exposure incidents.

## Signaling Pathways

There is no available information to suggest that **Ethyl 2-(2-formamidothiazol-4-yl)-2-oxoacetate** has a direct biological role or interacts with specific signaling pathways. As a synthetic intermediate, its primary relevance is in the chemical synthesis of a final active pharmaceutical ingredient.

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## References

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